

Hexa-Alanine (): Structural Dynamics, Synthesis, and Linker Applications[1]

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Compound of Interest

Compound Name: *H-Ala-Ala-Ala-Ala-Ala-Ala-OH*

CAS No.: *10576-91-7*

Cat. No.: *B076000*

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Executive Summary

Hexa-alanine (

) is a homopolymer comprising six L-alanine residues.[1] While chemically simple, it serves as a critical model system in protein folding thermodynamics and a functional module in antibody-drug conjugate (ADC) engineering.[1] This guide analyzes the structural paradox of

—its transition from random coil in aqueous solution to

-helix in hydrophobic environments—and provides validated protocols for its synthesis and characterization.

Part 1: Chemical Architecture & Fundamental Properties

At its core, hexa-alanine is a molecular ruler.[1] Its chemical uniformity eliminates side-chain interference, making it an ideal baseline for spectroscopic calibration.[1]

Physicochemical Specifications

- IUPAC Name: L-Alanyl-L-alanyl-L-alanyl-L-alanyl-L-alanyl-L-alanine[1]
- Molecular Formula:
[1]
- Molecular Weight: 444.48 Da (Average) / 444.23 Da (Monoisotopic)[1]
- Isoelectric Point (pI): ~6.0 (zwitterionic species)[1]
- Solubility: High in
(>100 mg/mL); insoluble in diethyl ether.[1]

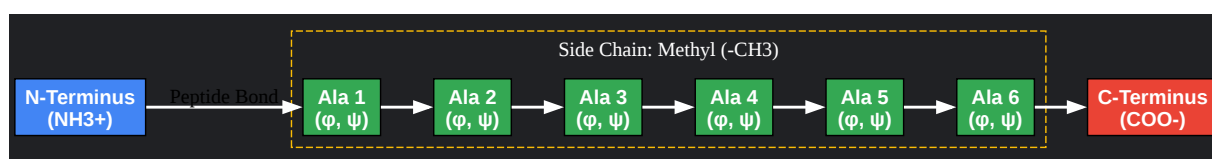
Structural Topology

The molecule consists of a repeating backbone unit

. [1] The methyl side chain (

) is non-polar but small enough to avoid steric clashes, which theoretically permits a wide range of torsion angles (

). [1]



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Figure 1: Linear connectivity of Hexa-alanine showing the repeating amide backbone and termini.[1]

Part 2: Conformational Dynamics (The Poly-Ala Paradox)

The structural behavior of

is environment-dependent. This section explains the causality behind its folding, a critical concept for researchers using

as a linker.

The Aqueous State: Polyproline II (PPII) vs. Random Coil

Contrary to the "Alanine Helix" dogma,

does not form a stable

-helix in pure water.

- Mechanism: The entropic cost of fixing six residues into a helical turn outweighs the enthalpy gained from backbone hydrogen bonds ().

- Result: In water,

samples a dynamic equilibrium between a disordered "random coil" and a Polyproline II (PPII) helix (left-handed, 3 residues/turn).

The TFE Effect: Induced Helicity

When dissolved in 2,2,2-Trifluoroethanol (TFE) or TFE/Water mixtures,

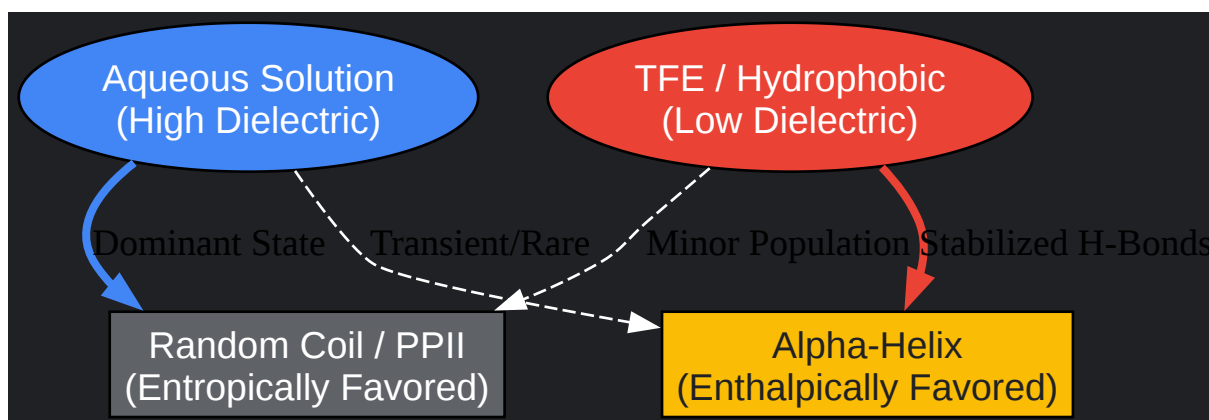
adopts a helical character.[\[1\]](#)

- Thermodynamics: TFE has a lower dielectric constant than water, strengthening the intra-peptide hydrogen bonds (C=O

H-N) relative to peptide-solvent bonds.[\[1\]](#)

- Critical Length: While TFE induces helicity, stable helix formation usually requires residues.[\[1\]](#)

represents the nucleation phase of helix formation.



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Figure 2: Solvent-dependent conformational switching of Hexa-alanine.

Part 3: Synthesis Protocol (Solid Phase Peptide Synthesis)

While

is short, poly-alanine sequences are notorious for on-resin aggregation ("

-sheet formation").^[1] The following protocol uses Fmoc chemistry optimized to prevent early termination.

Materials & Reagents^{[1][2][3]}

- Resin: Wang Resin (for C-terminal acid) or Rink Amide (for C-terminal amide).^{[1][2]}
Recommendation: Rink Amide for linker applications to prevent C-term charge.
- Coupling Reagent: HBTU/DIEA or DIC/Oxyma (Superior for aggregation prone sequences).
^[1]
- Deprotection: 20% Piperidine in DMF.

Step-by-Step Workflow

Step 1: Resin Swelling Incubate resin in DMF for 30 min.

Step 2: Deprotection (Fmoc Removal)^[1]

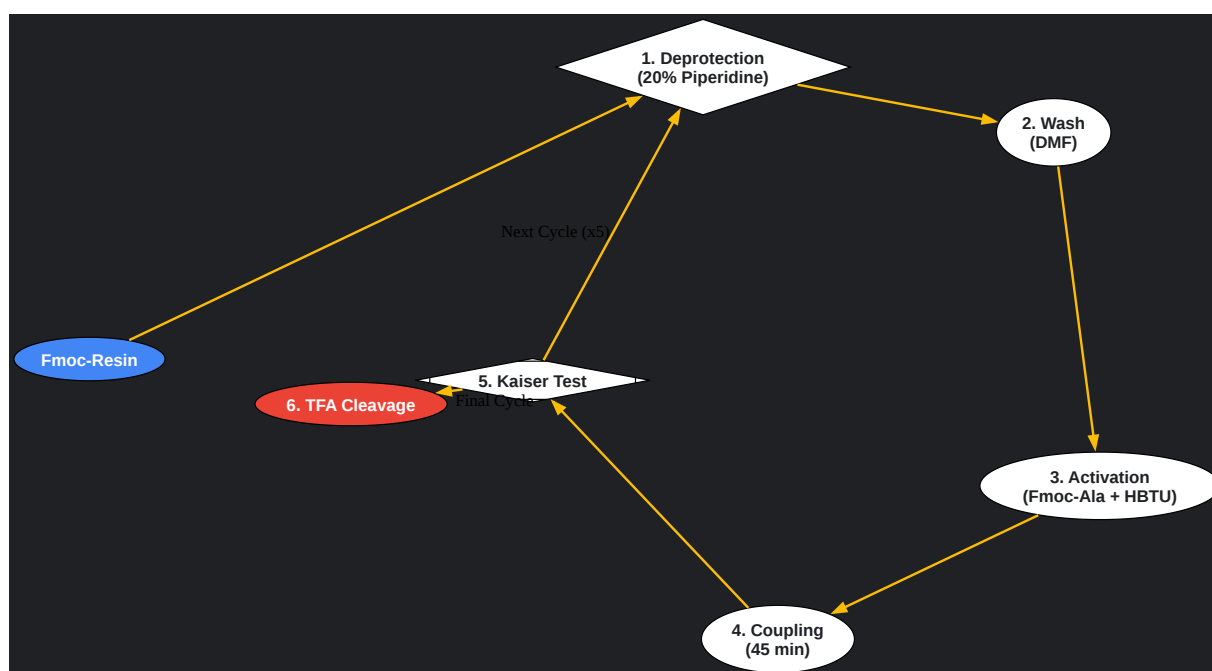
- Treat with 20% Piperidine/DMF (min).[1]
- Validation: UV monitoring of dibenzofulvene adduct at 301 nm.

Step 3: Coupling (Repeat 6x)

- Mix Fmoc-Ala-OH (5 eq), HBTU (5 eq), and DIEA (10 eq).
- Activate for 2 min, then add to resin.
- Shake for 45 min.
- Critical Check: Perform Kaiser Test (Ninhydrin).[1] Blue = Incomplete (re-couple); Colorless = Complete.[1]

Step 4: Cleavage

- Cocktail: 95% TFA, 2.5% TIS (Triisopropylsilane), 2.5% .[1]
- Time: 2 hours.
- Precipitate in cold diethyl ether ().[1]



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Figure 3: Solid Phase Peptide Synthesis (SPPS) cycle for Hexa-alanine.

Part 4: Analytical Characterization

To validate the structure, you must confirm both identity (Mass) and conformation (NMR/CD).^[1]

Nuclear Magnetic Resonance (NMR)

NMR distinguishes between random coil and helical states based on Chemical Shift Index (CSI).^[1]

Nucleus	Random Coil Shift (ppm)	Helical Shift (ppm)	(Secondary Shift)
	4.35	4.03	-0.32 (Upfield)
	52.5	55.0	+2.5 (Downfield)
	19.0	17.5	-1.5 (Upfield)
	8.2	8.0	Variable

Note: In water,

will exhibit shifts closer to the "Random Coil" column. A shift toward the "Helical" values indicates structure formation (e.g., in TFE).

Circular Dichroism (CD)^{[1][5]}

- Random Coil / PPII: Strong negative band near 198 nm.^[1]
- -Helix: Double minima at 208 nm and 222 nm.^[1]
- Protocol: Dissolve peptide to 50

in 10 mM Phosphate Buffer (pH 7). Scan 190–250 nm.^[1]

Part 5: Applications in Drug Design

The "Semi-Rigid" Linker

In fusion proteins (e.g., scFv-drug conjugates), linker flexibility dictates the hydrodynamic radius.

- Flexible Linkers (Gly-Ser): Allow domains to collapse or interact.^{[1][3]}

- Rigid Linkers (Pro-rich): Force separation but can be immunogenic.[1]
- Hexa-Alanine: Occupies a "Goldilocks" zone.[1] It is stiffer than Gly-Ser due to the methyl side-chain restriction but less sterically hindered than Proline.[1] It is often used to separate domains by a fixed distance (~9 Å in helical form, ~21 Å in extended form).[1]

Solubility Tags

While long poly-alanine tails cause aggregation (amyloid-like fibrils), short tags like are often used to modulate the hydrophobicity of highly polar drugs without inducing precipitation.[1]

References

- PubChem. (2025).[1] Hexa-L-alanine Compound Summary. National Library of Medicine. [\[Link\]](#)[1]
- Roccatano, D., et al. (2002).[1] Mechanism by which 2,2,2-trifluoroethanol/water mixtures stabilize secondary-structure formation in peptides. PNAS.[1] [\[Link\]](#)
- Biological Magnetic Resonance Bank (BMRB). (2024).[1] Alanine Chemical Shift Assignments. [\[Link\]](#)[1]
- Coin, I., et al. (2007).[1][4] Solid-phase peptide synthesis: from standard procedures to the synthesis of difficult sequences. Nature Protocols. [\[Link\]](#)

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Sources

- 1. hexa-L-alanine | C18H32N6O7 | CID 5487848 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. [rsc.org](https://www.rsc.org) [\[rsc.org\]](#)
- 3. Tech Note: The Latest on Linkers for Recombinant Fusion Proteins [\[kbdna.com\]](https://www.kbdna.com)

- [4. luxembourg-bio.com \[luxembourg-bio.com\]](https://luxembourg-bio.com)
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